Physicochemical Properties: A Tale of Three Isomers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethyl-4-formylbenzonitrile*
CAS No.:	*157870-23-0*
Cat. No.:	*B589501*

Get Quote

The substitution pattern on the benzene ring directly influences the intermolecular forces and crystal packing of the formylbenzonitrile isomers, leading to significant differences in their physical properties, particularly their melting and boiling points.

The para isomer exhibits the highest melting point due to its symmetrical structure, which allows for more efficient packing in the crystal lattice, requiring more energy to break the intermolecular forces. The ortho isomer has a similarly high melting point, potentially influenced by intramolecular interactions.[3] The meta isomer, being less symmetrical, has a lower melting point.[4]

Table 1: Comparative Physicochemical Properties of Formylbenzonitrile Isomers

© 2026 BenchChem. All rights reserved.

Property	2-Formylbenzonitrile (ortho)	3-Formylbenzonitrile (meta)	4-Formylbenzonitrile (para)
CAS Number	7468-67-9[5]	24964-64-5[4]	105-07-7[6]
Molecular Formula	C_8H_5NO[5]	C_8H_5NO[4]	C_8H_5NO[6]
Molecular Weight	131.13 g/mol [5]	131.13 g/mol [4]	131.13 g/mol [6]
Appearance	White to off-white crystalline powder[5]	White to off-white powder[4]	White to slightly beige crystalline powder[7]
Melting Point	102-109 °C[5]	75-78 °C[4]	100-102 °C[6]
Boiling Point	Not readily available	210 °C[4]	133 °C at 12 mmHg[6]
Solubility	Soluble in methanol[5]	Soluble in methanol[8]	Soluble in water, ethanol, ether, chloroform[1][7]

Spectroscopic Fingerprints: Distinguishing the Isomers

Spectroscopic analysis provides a clear method for differentiating the isomers. The electronic environment of each proton and carbon atom is unique, leading to distinct shifts in NMR spectra. Similarly, vibrational modes are influenced by the substitution pattern, resulting in characteristic IR absorptions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

In ^{1}H NMR, the aldehydic proton (-CHO) typically appears as a singlet far downfield (~10 ppm). The aromatic protons exhibit complex splitting patterns characteristic of ortho, meta, or para disubstitution, providing a definitive way to identify the isomer.

In ^{13}C NMR, the carbonyl carbon and the nitrile carbon are readily identifiable. The substitution pattern also influences the chemical shifts of the aromatic carbons.

Infrared (IR) Spectroscopy

© 2026 BenchChem. All rights reserved.

All three isomers show strong characteristic absorptions for the C≡N nitrile stretch (around 2220-2230 cm^{-1}) and the C=O aldehyde stretch (around 1700-1720 cm^{-1}).[9] The exact position of the C=O stretch is sensitive to electronic effects. For 4-formylbenzonitrile, conjugation between the carbonyl group and the aromatic ring lowers the stretching frequency compared to the meta isomer where such conjugation is absent.[10]

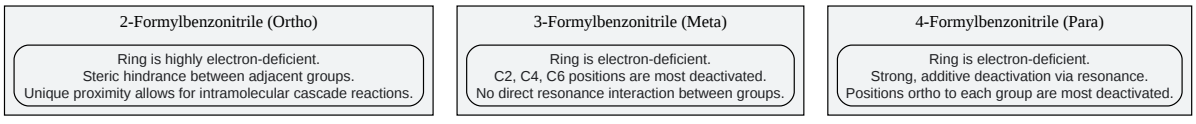
Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) will show a molecular ion peak (M^+) at m/z = 131 for all isomers.[11] Key fragmentation patterns include the loss of the formyl radical (-CHO, 29 Da) to give a peak at m/z = 102, and the loss of a hydrogen atom to give a strong peak at m/z = 130.[11][12]

Electronic Effects and Chemical Reactivity

The core of the comparative analysis lies in understanding the electronic interplay between the formyl (-CHO) and cyano (-CN) groups. Both are electron-withdrawing groups, deactivating the aromatic ring towards electrophilic substitution. However, their relative positions dictate the specific reactivity of the ring and the functional groups themselves.

- Inductive Effect (-I): Both groups pull electron density from the ring through the sigma bonds.
- Resonance/Mesomeric Effect (-M): Both groups withdraw electron density from the ring through the pi system, primarily from the ortho and para positions.



Click to download full resolution via product page

Figure 1. A summary of the electronic and steric characteristics of the formylbenzonitrile isomers.

© 2026 BenchChem. All rights reserved.

Comparative Reactivity Profile

- Nucleophilic Aromatic Substitution: Due to the strong electron-withdrawing nature of both substituents, these molecules are poor substrates for nucleophilic aromatic substitution unless an appropriate leaving group is also present on the ring. The 4-nitro-substituted analogue, for instance, is highly reactive towards nucleophiles.[13]

- Reactivity of the Aldehyde Group: The aldehyde group is a primary site for reactivity.[14] Its electrophilicity is modulated by the position of the nitrile group.

    - Ortho Isomer: The proximity of the electron-withdrawing nitrile group significantly increases the electrophilicity of the aldehyde carbonyl. However, it also presents steric hindrance to bulky nucleophiles. This isomer is known to participate in unique cascade reactions where both functional groups are involved sequentially.[15]

    - Meta Isomer: The nitrile group's electron-withdrawing effect is primarily inductive, leading to a moderately electrophilic aldehyde.

    - Para Isomer: The powerful -M effect of the nitrile group, acting in concert with the aldehyde, makes the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.

- Reactions at the Nitrile Group: The nitrile group can undergo hydrolysis to a carboxylic acid or reduction to an amine. These reactions typically require harsh conditions. The metabolism of benzonitrile isomers in some organisms proceeds via nitrile hydratase and amidase enzymes to the corresponding carboxylic acids.[16]

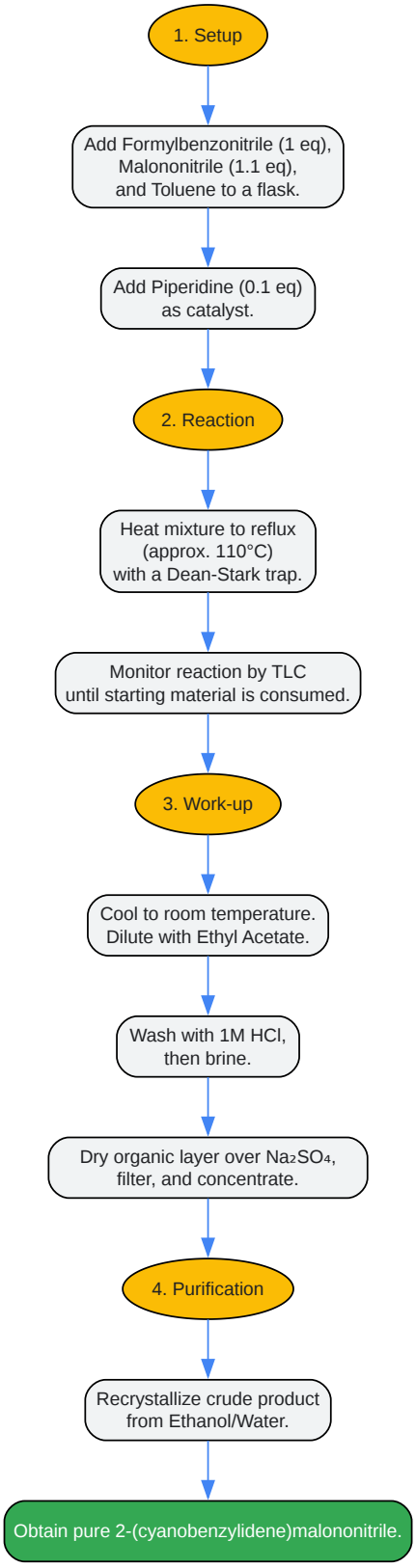
Experimental Protocols: A Practical Comparison

To illustrate the practical implications of these differences, we provide a general protocol for a Knoevenagel condensation, a common reaction involving the aldehyde group.

Protocol: Knoevenagel Condensation of Formylbenzonitrile with Malononitrile

This reaction demonstrates the reactivity of the aldehyde group towards a carbon nucleophile, forming a cyanocinnamic acid derivative, a valuable synthetic intermediate.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2. General experimental workflow for the Knoevenagel condensation of a formylbenzonitrile isomer.

Experimental Causality:

- Choice of Catalyst: A weak base like piperidine is used to deprotonate malononitrile, forming the nucleophilic enolate without promoting side reactions like the Cannizzaro reaction of the aldehyde.
- Dean-Stark Trap: The condensation reaction produces one equivalent of water. Removing it via azeotropic distillation with toluene drives the equilibrium towards the product, ensuring a high yield.
- Work-up: The acidic wash (1M HCl) removes the basic piperidine catalyst, while the brine wash removes residual water.
- Reactivity Observation: One would expect the reaction rate to be fastest for the 4-formylbenzonitrile isomer due to the maximal electronic activation of the carbonyl group. The 2-formylbenzonitrile might react slower than the para isomer due to steric hindrance near the reaction center. The 3-formylbenzonitrile would likely exhibit an intermediate reactivity.

Synthetic Routes and Applications

Formylbenzonitrile isomers are typically synthesized either by the formylation of the corresponding benzonitrile or the cyanation of the corresponding benzaldehyde.[17] Their bifunctional nature makes them invaluable in constructing complex molecular architectures.

- 2-Formylbenzonitrile: A key precursor for synthesizing isoindolinones and phthalides through cascade reactions.[15]
- 3-Formylbenzonitrile: Used in the synthesis of inhibitors for poly(ADP-ribose) polymerases (PARP), which are important targets in cancer therapy.[2]
- 4-Formylbenzonitrile: Widely used as an intermediate in the synthesis of dyes, pesticides, and pharmaceuticals.[1] It is also a reagent for synthesizing chemical probes for bromodomains, which are readers of epigenetic marks.[1]

© 2026 BenchChem. All rights reserved.

Conclusion

While the formylbenzonitrile isomers share the same molecular formula, their distinct substitution patterns give rise to a rich and differentiated chemistry. The ortho isomer's utility is often defined by the proximity of its functional groups, enabling unique intramolecular transformations. The meta isomer provides a different electronic and steric profile, offering an alternative for tuning molecular properties. The para isomer, with its linear symmetry and strong electronic communication between groups, is a highly activated and versatile building block. A thorough understanding of these nuances, from physical properties to electronic effects, is essential for leveraging these powerful intermediates in research and development.

References

- ChemBK. (2024). 4-Formylbenzonitrile. Retrieved from ChemBK. [Link]
- Cheméo. (n.d.). Chemical Properties of Benzonitrile, 4-formyl- (CAS 105-07-7). Retrieved from Cheméo. [Link]
- ResearchGate. (n.d.). Cascade Reactions of 2-Formylbenzonitrile with ((Chloromethyl)sulfonyl)benzene: Preliminary Screening. Retrieved from ResearchGate. [Link]
- PubChem. (n.d.). 2-Fluoro-5-formylbenzonitrile. Retrieved from PubChem. [Link]
- Angene Chemical. (n.d.). Benzonitrile, 3-formyl- (CAS# 24964-64-5). Retrieved from Angene Chemical. [Link]
- LookChem. (n.d.). Cas 105-07-7, 4-Cyanobenzaldehyde. Retrieved from LookChem. [Link]
- ResearchGate. (2006). 2-Formylbenzonitrile. Retrieved from ResearchGate. [Link]
- Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from RSC. [Link]
- Lehigh Preserve. (n.d.). Some Condensation Reactions of Arylalkylnitriles. Retrieved from Lehigh Preserve. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). Formylation of substituted benzonitriles or CuCN promoted cyanation of 2-bromo benzaldehydes in the synthesis of 2-cyanobenzaldehydes. Retrieved from ResearchGate. [Link]
- PubChem. (n.d.). m-Formylbenzonitrile. Retrieved from PubChem. [Link]
- ResearchGate. (2019). NMR, mass spectroscopy, IR - finding compound structure. Retrieved from ResearchGate. [Link]
- PubMed. (2024). Metabolism of toxic benzonitrile and hydroxybenzonitrile isomers via several distinct central pathway intermediates in a catabolically robust Burkholderia sp. Retrieved from PubMed. [Link]
- PharmaCompass. (n.d.). 2-fluoro-5-formylbenzenecarbonitrile. Retrieved from PharmaCompass. [Link]
- PubChem. (n.d.). 5-Fluoro-2-formylbenzonitrile. Retrieved from PubChem. [Link]
- Pharmaffiliates. (n.d.). CAS No : 24964-64-5 | Product Name : 3-Cyanobenzaldehyde. Retrieved from Pharmaffiliates. [Link]
- ChemRxiv. (n.d.). Steric vs Electronic Effects: A New Look Into Stability of Diastereomers, Conformers and Constitutional Isomers. Retrieved from ChemRxiv. [Link]
- PubMed Central. (n.d.). Steric effects vs. electron delocalization: a new look into the stability of diastereomers, conformers and constitutional isomers. Retrieved from PubMed Central. [Link]
- NIST. (n.d.). 3-Cyanobenzaldehyde. Retrieved from NIST WebBook. [Link]
- PubChem. (n.d.). 2-Cyanobenzaldehyde. Retrieved from PubChem. [Link]
- AIST. (n.d.). Spectroscopy and Spectrometry in Organic Chemistry. Retrieved from SDBS. [Link]
- Google Patents. (n.d.). US20030220504A1 - Synthesis of benzonitriles from substituted benzaldehyde.

© 2026 BenchChem. All rights reserved.

- Wamser, C. C. (2000). Chapter 18 - Condensation Reactions. Retrieved from Portland State University. [Link]
- Pharmacy 180. (n.d.). Stereoelectronic Effects. Retrieved from University of the Pacific. [Link]
- Taylor & Francis. (n.d.). Electronic effects – Knowledge and References. Retrieved from Taylor & Francis. [Link]
- Chemistry LibreTexts. (2025). 19.14: Spectroscopy of Aldehydes and Ketones. Retrieved from Chemistry LibreTexts. [Link]
- Scirp.org. (n.d.). Comparative Theoretical Studies of the Reactivity and Stability of Selected Groups of Isomers with Carbon-Oxygen and Carbon-Nitrogen Bonds. Retrieved from Scirp.org. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chembk.com [chembk.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. researchgate.net [researchgate.net]
- 4. 3-ホルミルベンゾニトリル 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2-Formylbenzonitrile | 7468-67-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. 对氰基苯甲醛 95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. lookchem.com [lookchem.com]
- 8. 3-Formylbenzonitrile | 24964-64-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. chem.libretexts.org [chem.libretexts.org]

© 2026 BenchChem. All rights reserved.

- 10. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 11. 3-Cyanobenzaldehyde [webbook.nist.gov]
- 12. m-Formylbenzonitrile | C8H5NO | CID 90670 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. researchgate.net [researchgate.net]
- 16. Metabolism of toxic benzonitrile and hydroxybenzonitrile isomers via several distinct central pathway intermediates in a catabolically robust Burkholderia sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Physicochemical Properties: A Tale of Three Isomers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589501/docs#physicochemical-properties-a-tale-of-three-isomers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.